

roxindole hydrochloride handling instructions

hygroscopic DMSO impact

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Compound Focus: Roxindole Hydrochloride

CAS No.: 108050-82-4

Cat. No.: S004222

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Physical Properties & Solubility

The table below summarizes key physical properties and solubility data for **roxindole hydrochloride** [1] [2] [3].

Property	Value / Description
Molecular Formula	$C_{23}H_{27}ClN_2O$ [1] [4] [2]
Molecular Weight	382.93 g/mol [1] [4] [2]
CAS Number	108050-82-4 [1] [4] [2]
Purity	≥98% [1] [3]
Appearance	White to off-white solid powder [1] [2]
Solubility in DMSO	50 mg/mL (130.57 mM) [1] [2] [3]
Solubility in Water	1 mg/mL (2.61 mM) [1] [2]

> **Important Note on DMSO:** The product information specifically states that "Hygroscopic DMSO has a significant impact on the solubility of product, please use newly opened DMSO" [2]. Using old, moisture-absorbed DMSO can lead to precipitation and inaccurate concentrations.

Storage and Handling Instructions

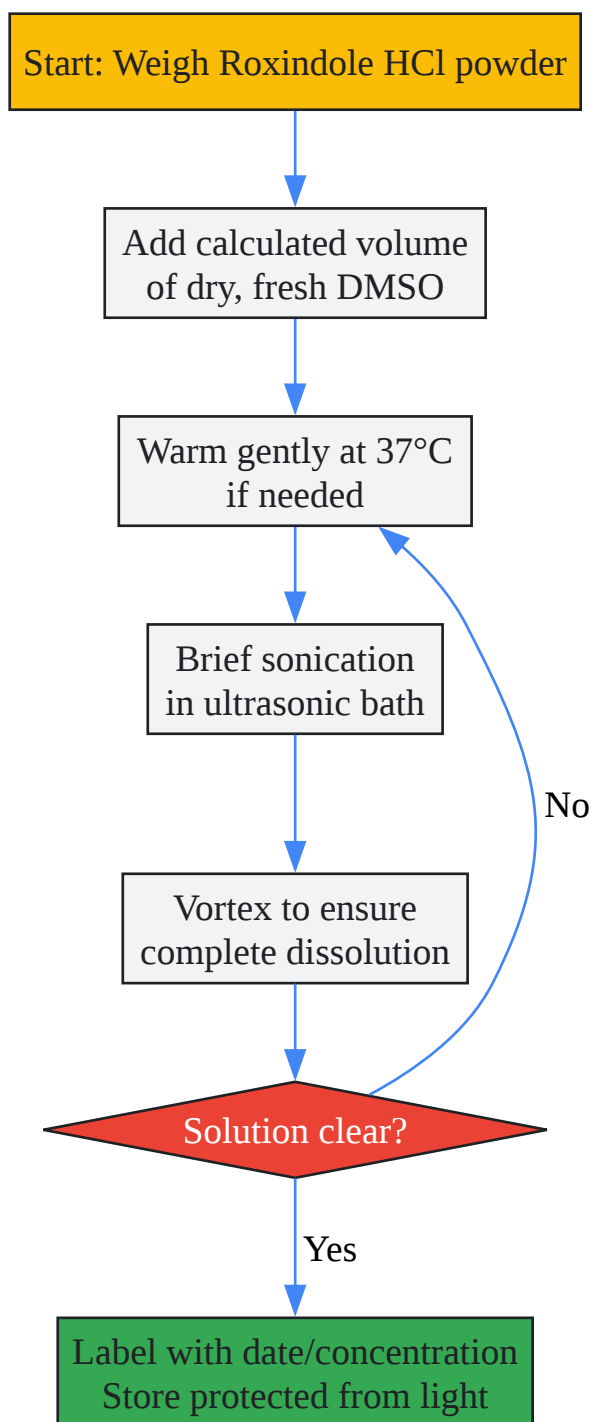
Proper storage is critical for maintaining the stability of **roxindole hydrochloride**.

- **Powder Storage:** Store the powder at **-20°C** in a tightly sealed container. It should be **protected from light** and exposure to moisture (e.g., stored under nitrogen or in a desiccator) [1] [4] [2].
- **Stock Solution Storage:**
 - For short-term use (about one month), stock solutions in DMSO can be stored at **-20°C** [1] [2].
 - For long-term storage (up to 6 months), keep stock solutions at **-80°C** [1] [2].
 - Always **protect solutions from light** and store them **under nitrogen** if possible to prevent degradation and moisture absorption [1] [2].
- **Safety and Handling:**
 - The compound is classified as **Harmful if swallowed (H302)** and **Very toxic to aquatic life with long lasting effects (H410)** [4].
 - Handle with personal protective equipment (safety goggles, gloves, protective clothing) and use only in areas with appropriate exhaust ventilation. Avoid dust formation [4].
 - Collect spillage and dispose of contents according to local regulations at an approved waste disposal plant [4].

Experimental Preparation Protocols

Here are detailed methodologies for preparing stock solutions and in vivo formulations.

Protocol 1: Preparing a DMSO Stock Solution



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Example Calculation: To prepare 1 mL of a 50 mM stock solution:

- Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
- Mass = 0.050 mol/L × 0.001 L × 382.93 g/mol = **19.15 mg**
- Dissolve 19.15 mg of powder in 1 mL of DMSO to achieve the final concentration [1].

Protocol 2: Preparing In Vivo Formulations

The table below outlines three common formulations for in vivo studies. Always add co-solvents sequentially from left to right [1] [2].

Formulation	Composition	Preparation Example (for 1 mL)
Formulation 1 (For oral or SC administration)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	[1] [2] 100 µL DMSO stock + 400 µL PEG300 → mix → add 50 µL Tween-80 → mix → add 450 µL Saline [1].
Formulation 2 (For improved solubility)	10% DMSO + 90% (20% SBE-β-CD in Saline)	[1] [2] 100 µL DMSO stock + 900 µL of 20% SBE-β-CD in Saline → mix [1].
Formulation 3 (For long-term studies >½ month)	10% DMSO + 90% Corn Oil	[1] [2] 100 µL DMSO stock + 900 µL Corn Oil → mix [1].

> **Note on Use:** It is recommended to prepare and use the working solution on the same day [5].

Troubleshooting Common Issues

- **Problem: Precipitation in stock solution.**
 - **Cause:** The DMSO used was hygroscopic and absorbed water, or the solution was stored improperly.
 - **Solution:** Use a **newly opened bottle of dry DMSO**. Warm the solution gently at 37°C and sonicate briefly. If precipitation persists, consider making a fresh stock at a slightly lower concentration [2].
- **Problem: Inconsistent biological activity in assays.**
 - **Cause:** Degraded compound due to repeated freeze-thaw cycles, exposure to light, or inaccurate concentration from a poorly dissolved stock.
 - **Solution:** Prepare single-use aliquots of the stock solution. Always protect the compound from light. Ensure the powder is fully dissolved before use and verify your calculations [1] [2].

Key Takeaways for Researchers

- **DMSO Quality is Critical:** The number one rule for working with **roxindole hydrochloride** is to use **fresh, dry DMSO** to avoid solubility issues caused by moisture [2].

- **Protect from Light and Moisture:** The compound is light-sensitive and requires storage in a tightly sealed container, preferably under inert gas, both as a powder and in solution [1] [2].
- **Follow Sequential Formulation:** When preparing in vivo doses, add co-solvents in the specified sequence to maintain clarity and solubility [1].

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References

1. (EMD 38362) | Dopamine... | Invivochem Roxindole hydrochloride [invivochem.com]
2. Roxindole hydrochloride (Synonyms: EMD 38362) [medchemexpress.com]
3. Roxindole hydrochloride (CAS 108050-82-4) [rndsystems.com]
4. Roxindole hydrochloride|108050-82-4|MSDS [dcchemicals.com]
5. | CAS... | Manufacturer BioCrick Roxindole hydrochloride [biocrick.com]

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